

Navigating the Safe Disposal of N6-[(6-Aminohexyl)carbamoylmethyl]-ADP: A Comprehensive Guide

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Compound of Interest

Compound Name: N6-[(6-Aminohexyl)carbamoylmethyl]-ADP

Cat. No.: B14088297

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For researchers, scientists, and drug development professionals utilizing **N6-[(6-Aminohexyl)carbamoylmethyl]-ADP**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the safe handling and disposal of this adenosine 5'-diphosphate analog.

Immediate Safety and Handling Protocols

Prior to disposal, it is imperative to adhere to standard laboratory safety protocols when handling **N6-[(6-Aminohexyl)carbamoylmethyl]-ADP**. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area, preferably a fume hood, to minimize inhalation exposure. In case of contact with skin or eyes, flush immediately with copious amounts of water and seek medical attention.

Step-by-Step Disposal Procedures

The disposal of **N6-[(6-Aminohexyl)carbamoylmethyl]-ADP**, as with any chemical reagent, must comply with local, state, and federal regulations. The following steps provide a general

guideline; however, always consult your institution's specific protocols and the Safety Data Sheet (SDS) provided by the manufacturer.

- Consult the Safety Data Sheet (SDS): The SDS is the primary source of information for the safe handling and disposal of any chemical. It will provide specific details on physical and chemical properties, hazards, and appropriate disposal methods. An SDS for **N6-[(6-Aminohexyl)carbamoylmethyl]-ADP** is available from suppliers such as Cayman Chemical.
- Chemical Inactivation (if necessary): Depending on the nature of the waste and institutional guidelines, chemical inactivation may be required. However, for small quantities of **N6-[(6-Aminohexyl)carbamoylmethyl]-ADP** typically used in research, direct disposal as chemical waste is the more common and recommended practice.
- Segregation of Waste: Do not mix **N6-[(6-Aminohexyl)carbamoylmethyl]-ADP** waste with other waste streams. It should be collected in a designated, properly labeled, and sealed waste container. The label should clearly identify the contents as "**N6-[(6-Aminohexyl)carbamoylmethyl]-ADP** waste" and include any relevant hazard symbols as indicated in the SDS.
- Engage a Licensed Waste Disposal Contractor: The disposal of chemical waste must be handled by a licensed and certified hazardous waste disposal company. Your institution's Environmental Health and Safety (EHS) department will have established procedures and approved contractors for this purpose.
- Documentation: Maintain a detailed record of the disposed chemical, including its name, quantity, and the date of disposal. This documentation is crucial for regulatory compliance and laboratory safety audits.

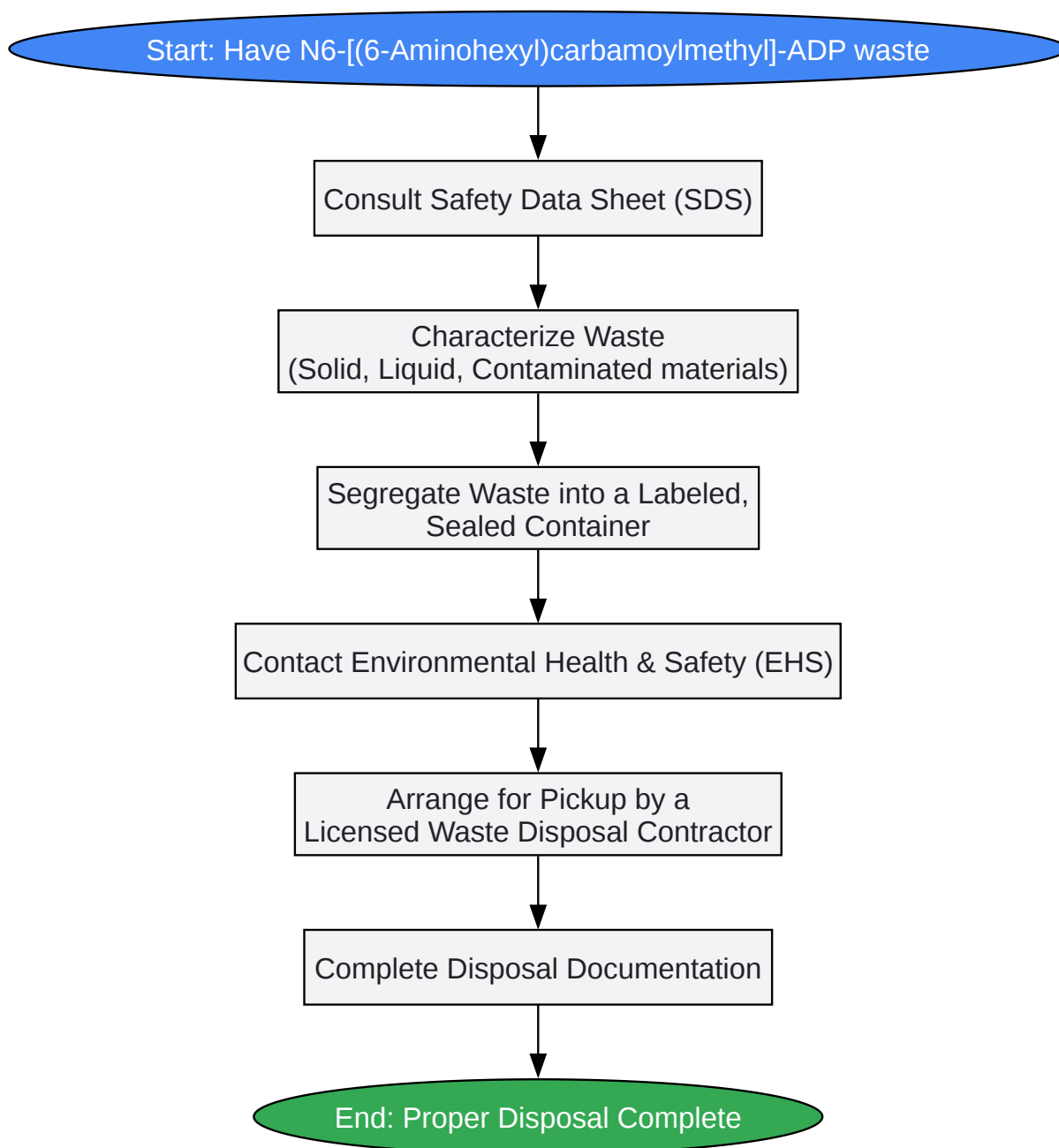
Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for **N6-[(6-Aminohexyl)carbamoylmethyl]-ADP**.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₁₈ H ₃₁ N ₇ O ₁₁ P ₂ | [1] |
| Molecular Weight | 583.4 g/mol | [1] |
| CAS Number | 100826-95-7 | [1][2] |

Logical Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N6-[(6-Aminohexyl)carbamoylmethyl]-ADP**.



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Disposal Workflow for **N6-[(6-Aminoethyl)carbamoylmethyl]-ADP**

This content is intended for informational purposes only and does not substitute for professional safety advice or institutional protocols. Always consult the official Safety Data

Sheet and your organization's EHS guidelines before handling or disposing of any chemical.

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References

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